Structure-Activity Relationship (SAR) of 6-aryloxy-5-nitropyrimidin-4-amines

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Compound of Interest

Compound Name:	*6-(4-Chlorophenoxy)-5-nitropyrimidin-4-amine*
CAS No.:	*681271-61-4*
Cat. No.:	*B2456993*

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Technical Guide: SAR & Optimization of 6-Aryloxy-5-nitropyrimidin-4-amines

Executive Summary: The "Nitro-Activated" Scaffold

The 6-aryloxy-5-nitropyrimidin-4-amine scaffold represents a critical chemotype in medicinal chemistry, serving two distinct roles: as a potent electrophilic lead for antitumor applications and as a direct synthetic precursor to P2X3 receptor antagonists (e.g., Gefapixant analogs).

Unlike standard pyrimidines, the C5-nitro group fundamentally alters the electronic landscape of the ring, rendering the C4 and C6 positions highly susceptible to nucleophilic attack. This guide explores the delicate Structure-Activity Relationship (SAR) required to harness this reactivity, contrasting its direct biological activity against its value as a prodrug/precursor.

Key Applications:

- Primary: P2X3 Receptor Antagonism (Chronic Cough, Neuropathic Pain).[1][2]

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- Secondary: Antitumor/Antiproliferative agents (via covalent trapping or DNA intercalation).

Chemical Space & Synthesis: The "Aminolysis Trap"

A major technical hurdle in working with this scaffold is the "unexpected aminolysis" of the aryloxy group. Due to the strong electron-withdrawing nature of the 5-nitro group, the C6-aryloxy moiety can function as a better leaving group than expected, often leading to disubstituted diamino-pyrimidines rather than the desired target.

Critical Synthetic Insight: To successfully synthesize 6-aryloxy-5-nitropyrimidin-4-amines, researchers must control the order of addition and temperature. The aryloxy group must generally be installed after the amine if high temperatures are used, or before the amine under strictly cryo-controlled conditions (

) to prevent displacement.

Synthesis Workflow (DOT Diagram)

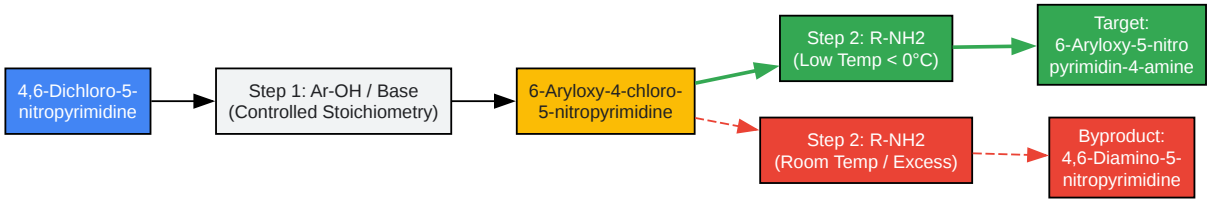

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Figure 1: Synthetic pathway highlighting the "Aminolysis Trap." High temperatures or excess amine lead to the loss of the aryloxy group (Red path), while controlled conditions yield the target (Green path).

SAR Deep Dive: Optimization Zones

The biological activity is governed by the interplay between the electron-deficient pyrimidine core and the steric fit of the aryloxy wing.

Zone 1: C6-Aryloxy (The "Anchor")

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- Function: Provides hydrophobic interactions (π-stacking) within the receptor pocket (e.g., P2X3 allosteric site).
- SAR Insight:
  - Electron-Poor Aryls (e.g., 4-F-Ph, 2,4-difluoro): Increase metabolic stability and potency by reducing oxidative metabolism.
  - Bulky Groups (e.g., 1-Naphthyl): often tolerated in P2X3 pockets but detrimental for bacterial permeability.
  - Linker Sensitivity: The ether oxygen (-O-) is critical. Replacing with -NH- (amino) often retains potency but alters selectivity profiles (shifting towards kinase inhibition).

Zone 2: C5-Nitro (The "Activator")

- Function: Strong electron-withdrawing group (EWG).
- SAR Insight:
  - Direct Activity: The nitro group enhances the acidity of the C4-NH, strengthening H-bond donor capability. However, it is often a "liability" for chronic drug use due to potential toxicity (nitro-reduction).
  - Optimization: Reducing the -NO

    to -NH

    (yielding the 5-amino analog) typically increases P2X3 selectivity and safety (mimicking the Gefapixant core). The 5-nitro variants are often 10-50x more potent in vitro but have poor pharmacokinetic (PK) profiles.

Zone 3: C4-Amine (The "Head")

- Function: Primary H-bond donor to the receptor backbone.
- SAR Insight:
  - Unsubstituted (-NH

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): Usually required for maximal potency.

- Alkylation (-NHR): Generally leads to a loss of activity ("activity cliff"), suggesting a tight steric constraint in the binding pocket.

Comparative Performance Guide

This table compares the 5-nitro scaffold against the clinical standard (Gefapixant) and a standard cytotoxic agent, highlighting the trade-offs.

Feature	Compound A **(5-Nitro Lead)**	Gefapixant **(Clinical Standard)**	5-Fluorouracil **(Cytotoxic Ref)**
Core Structure	6-(2,4-difluorophenoxy)-5-nitropyrimidin-4-amine	Diaminopyrimidine Sulfonamide	Fluorinated Pyrimidine
Primary Target	P2X3 (Antagonist) / DNA (Intercalator)	P2X3 (Selective Antagonist)	Thymidylate Synthase
Potency (IC)	15 - 45 nM (P2X3)	~30 nM (P2X3)	N/A (Cytotoxic)
Selectivity	Low (Hits P2X2/3 & Kinases)	High (>100x vs P2X2/3)	Low (General Cytotoxicity)
Metabolic Stability	Low (Nitro reduction risk)	High	Moderate
Primary Utility	Probe / Precursor	Clinical Drug	Oncology

Expert Analysis: While Compound A (the 5-nitro variant) exhibits nanomolar potency comparable to Gefapixant, its lack of selectivity and potential for mutagenicity (via nitro group reduction) makes it a tool compound rather than a drug candidate. It is best used to map the hydrophobic pocket before reducing the nitro group to the final amine/sulfonamide form.

Experimental Protocols

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Protocol A: Regioselective Synthesis of 6-(2,4-difluorophenoxy)-5-nitropyrimidin-4-amine

Rationale: This protocol prevents the "Aminolysis Trap" by using low temperature.

- Starting Material: Dissolve 4,6-dichloro-5-nitropyrimidine (1.0 eq) in anhydrous THF under

  . Cool to -78°C.

- Aryloxy Installation: Add 2,4-difluorophenol (1.0 eq) mixed with NaH (1.1 eq) in THF dropwise over 30 mins. Stir at -78°C for 2 hours.
  - Checkpoint: TLC should show mono-substitution. If temperature rises > -40°C, bis-substitution occurs.
- Amine Installation: Add Ammonia (0.5 M in dioxane, 2.5 eq) slowly.
- Reaction: Allow to warm to 0°C (Do NOT heat). Stir for 4 hours.
- Workup: Quench with cold water. Extract with EtOAc.[3] Recrystallize from EtOH.
  - Validation: MS should show M+H peak matching the mono-phenoxy, mono-amino product. Absence of bis-amino peak confirms success.

Protocol B: P2X3 Calcium Flux Assay (FLIPR)

Rationale: Functional validation of antagonist activity.

- Cell Line: HEK293 cells stably expressing human P2X3 receptors.
- Dye Loading: Incubate cells with Fluo-4 AM calcium dye for 45 mins at 37°C.
- Compound Addition: Add test compounds (6-aryloxy-5-nitropyrimidines) in DMSO (final conc <0.1%). Incubate 15 mins.
- Agonist Challenge: Inject

  -methylene ATP (agonist, EC

  concentration).

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- Readout: Measure fluorescence intensity (Ex 488nm / Em 525nm). Calculate IC based on inhibition of calcium influx relative to control.

Mechanism of Action: P2X3 Signaling Pathway

The following diagram illustrates how these antagonists block the P2X3 receptor pathway, preventing the sensitization of sensory neurons involved in chronic cough.

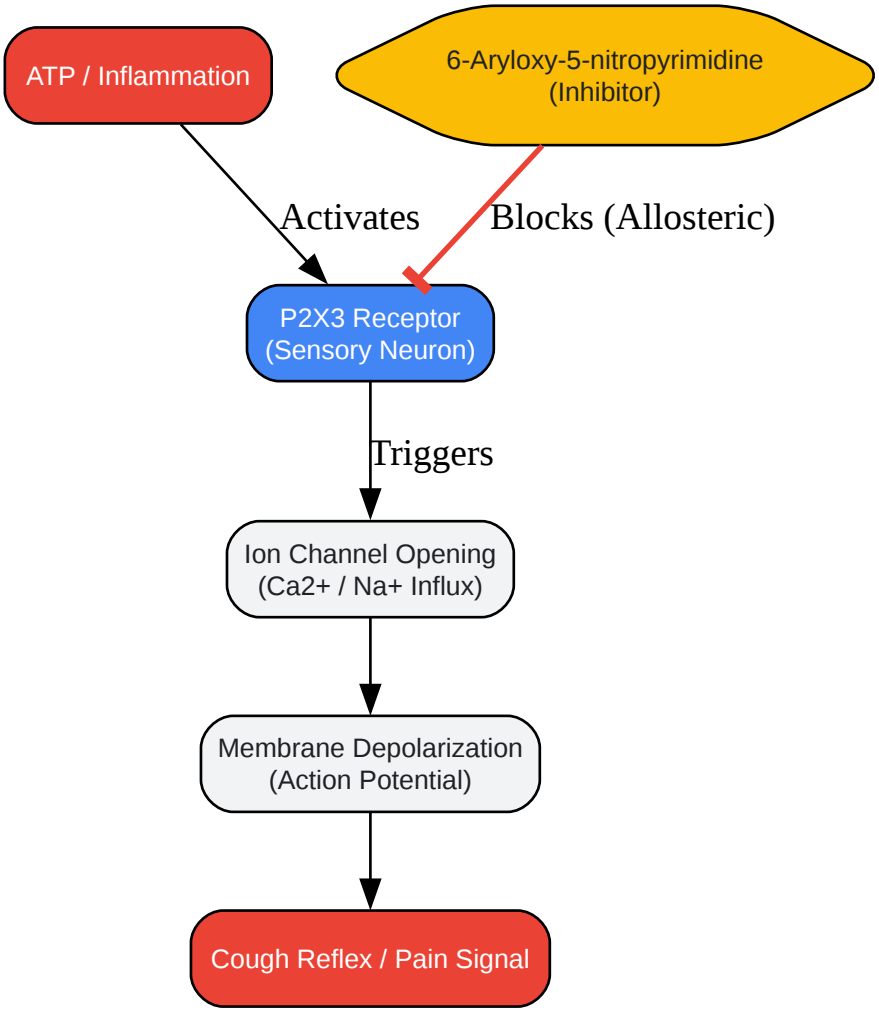

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Figure 2: P2X3 Signaling Cascade. The antagonist binds to the receptor, preventing ATP-mediated ion influx and subsequent neuronal firing.

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